

# 2-Chloro-5-methylaniline: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Chloro-5-methylaniline

Cat. No.: B1583412

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Chloro-5-methylaniline** (CAS No. 95-81-8). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on data clarity, detailed protocols, and visual representations of safety procedures.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Chloro-5-methylaniline** is presented below. These properties are essential for understanding its behavior in a laboratory setting.

| Property          | Value   | Source(s)                               |
|-------------------|---|---|
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> CIN                               | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 141.60 g/mol  | <a href="#">[1]</a>                     |
| Appearance        | Tan crystalline solid / White to<br>Almost white powder to lump | <a href="#">[3]</a>                     |
| Melting Point     | 29-30 °C  |   |
| Boiling Point     | 228-230 °C  |   |
| Flash Point       | 107 °C (224.6 °F) - closed cup                                  |   |
| Solubility        | Does not mix well with water.<br>Soluble in hot alcohol.        | <a href="#">[3]</a> <a href="#">[4]</a> |
| Vapor Density     | >1 (air=1)  | <a href="#">[3]</a>                     |

## Toxicological Data and Hazard Identification

**2-Chloro-5-methylaniline** is classified as a hazardous substance.[\[3\]](#) Understanding its toxicological profile is critical for safe handling.

| Hazard Classification                                 | GHS Category                       | Hazard Statement  |
|---|------------------------------------|---|
| Acute Toxicity, Oral                                  | Category 3 / Category 4            | H301: Toxic if swallowed[5] /<br>H302: Harmful if swallowed[1]                    |
| Acute Toxicity, Dermal                                | Category 3 / Category 4            | H311: Toxic in contact with<br>skin[5] / H312: Harmful in<br>contact with skin[1] |
| Acute Toxicity, Inhalation                            | Category 2 / Category 4            | H330: Fatal if inhaled[5] /<br>H332: Harmful if inhaled[1]                        |
| Skin Corrosion/Irritation                             | Category 2                         | H315: Causes skin irritation[1]   |
| Serious Eye Damage/Eye<br>Irritation                  | Category 2                         | H319: Causes serious eye<br>irritation[1]   |
| Specific Target Organ Toxicity<br>(Single Exposure)   | Category 3 (Respiratory<br>system) | H335: May cause respiratory<br>irritation[1]                                      |
| Specific Target Organ Toxicity<br>(Repeated Exposure) | Category 2                         | H373: May cause damage to<br>organs through prolonged or<br>repeated exposure[5]  |

#### Key Health Effects:

- May cause sensitization by skin contact.[3]
- There is limited evidence of a carcinogenic effect.[3]
- The material may induce methemoglobinemia following exposure, leading to oxygen starvation (anoxia). Symptoms include a bluish discoloration of the skin (cyanosis) and breathing difficulties, which may be delayed for several hours after exposure.[3]

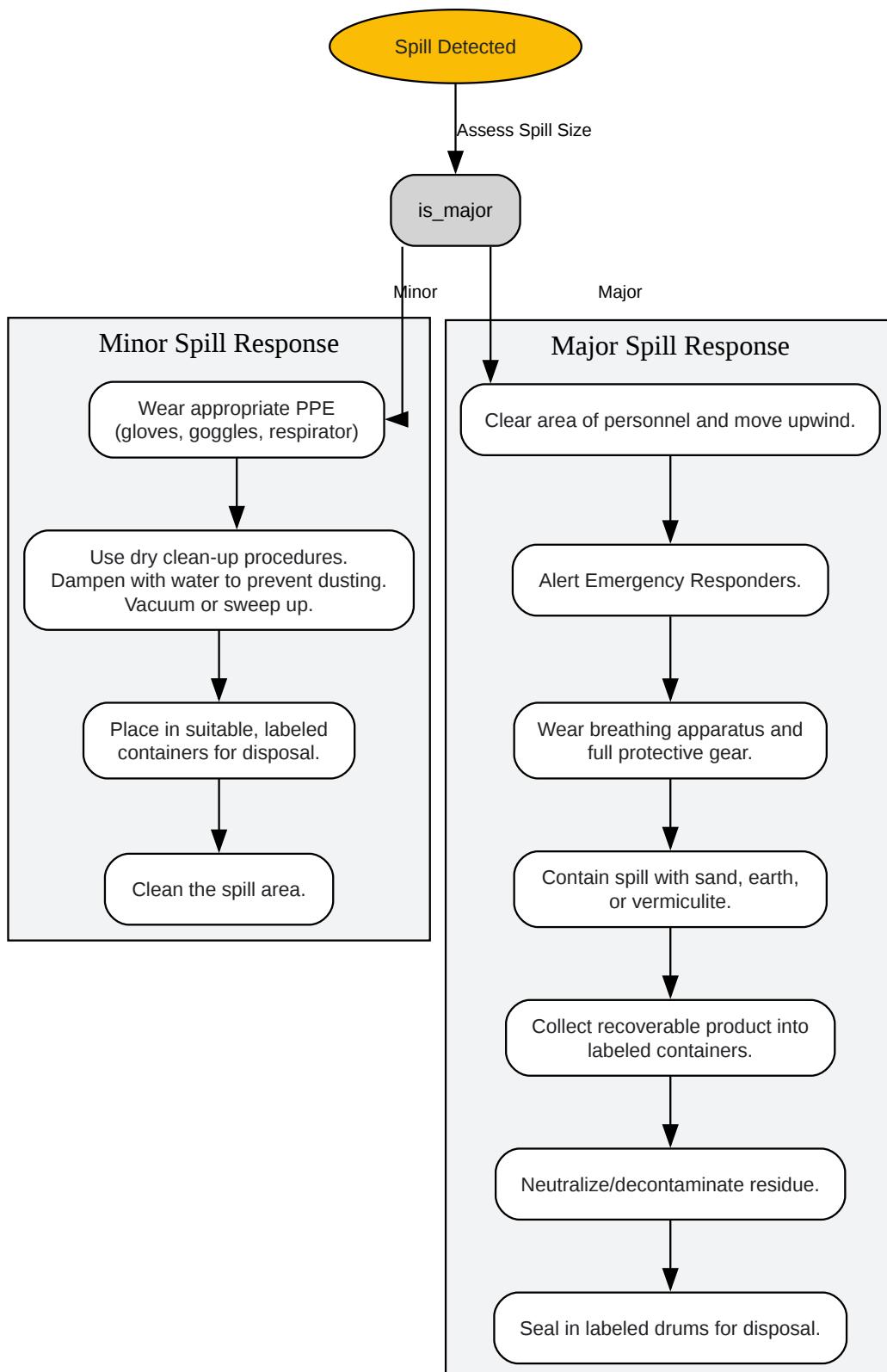
## Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Chloro-5-methylaniline**.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential.



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## References

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